

Independent Verification of Octan-4-amine: A Comparative Analysis

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Compound of Interest

Compound Name: Octan-4-amine

Cat. No.: B3213392

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Introduction

Octan-4-amine is a simple aliphatic amine.^{[1][2][3]} While its primary applications appear to be in chemical synthesis, its structural similarity to biogenic amines warrants an investigation into its potential biological activity. This guide provides a summary of the known physicochemical properties of **Octan-4-amine**. Due to a lack of published biological data for **Octan-4-amine**, this report uses the well-characterized biogenic amine, Octopamine, as a comparative example to illustrate the types of experimental data and signaling pathways relevant to the functional analysis of such molecules. Octopamine is a crucial neurotransmitter and neuromodulator in invertebrates, analogous to norepinephrine in vertebrates, and is involved in a multitude of physiological processes.^{[4][5]}

Physicochemical Properties of Octan-4-amine

The known properties of **Octan-4-amine** are summarized below. This data is essential for its handling, formulation, and use in experimental settings.

Property	Value	Source
Molecular Formula	C ₈ H ₁₉ N	PubChem[2]
Molecular Weight	129.24 g/mol	PubChem[2]
IUPAC Name	octan-4-amine	PubChem[2]
CAS Number	1117-33-5	CymitQuimica[3]
Appearance	Colorless to pale yellow liquid	CymitQuimica[1]
Odor	Distinct amine odor	CymitQuimica[1]
Solubility	Soluble in organic solvents, limited solubility in water	CymitQuimica[1]

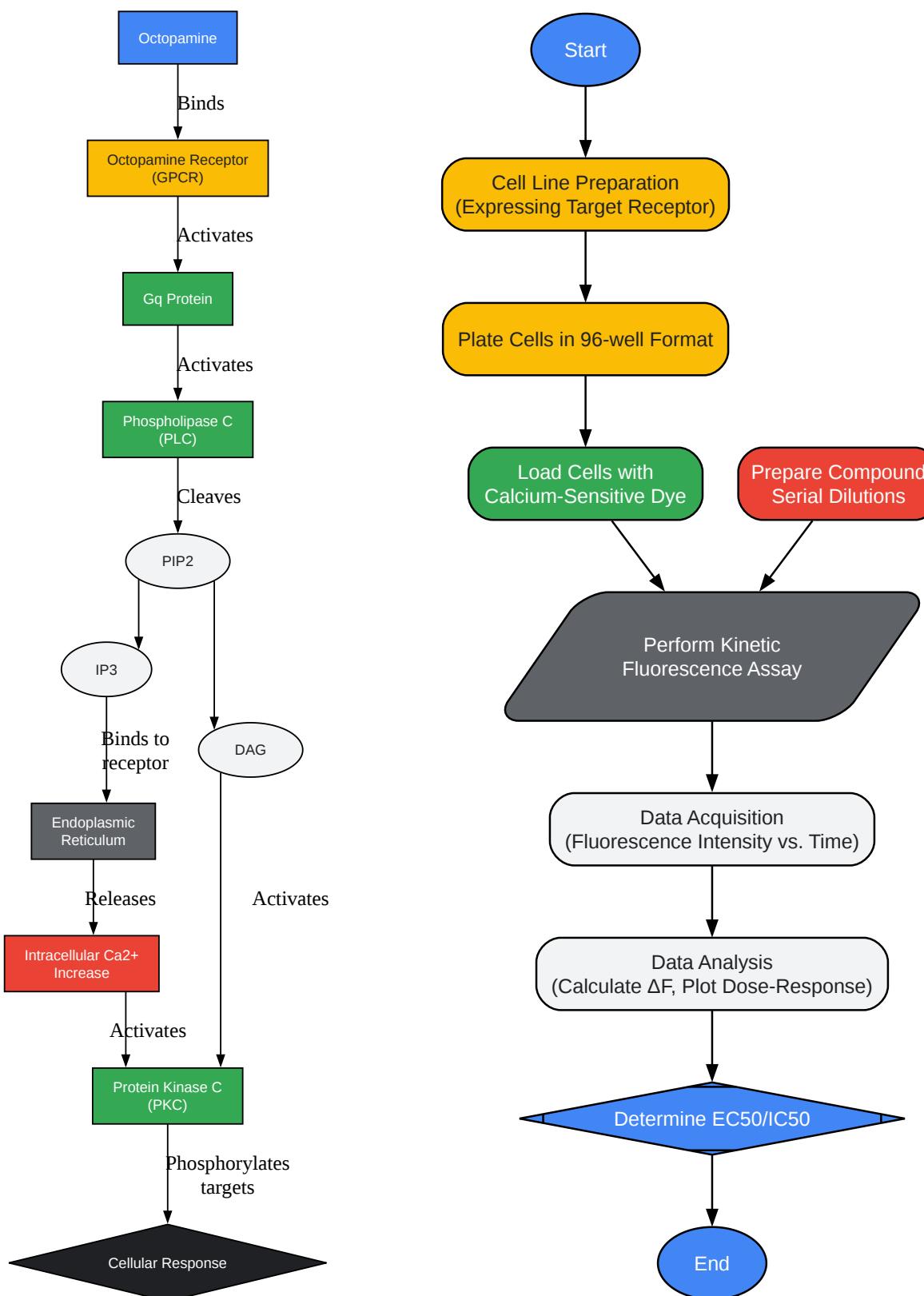
Comparative Biological Activity: Octopamine

Octopamine's biological functions are mediated primarily through G-protein coupled receptors (GPCRs). Its activity is pleiotropic, affecting behavior, metabolism, and learning and memory in invertebrates.

Biological Process	Effect of Octopamine	Organism(s)
Behavior	Regulates aggression, flight, and egg-laying.[4]	Insects
Metabolism	Mobilizes fat stores and regulates energy metabolism. [5]	Invertebrates
Learning & Memory	Plays a significant role in associative learning.[4]	Honey Bee
Neuronal Function	Acts as a neurotransmitter, neuromodulator, and neurohormone.[6]	Invertebrates

Signaling Pathway of Octopamine

Octopamine receptors, upon activation, can trigger multiple downstream signaling cascades. A common pathway involves the activation of Gq proteins, leading to an increase in intracellular calcium.



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